

Forchlorfenuron-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Forchlorfenuron-d5

Cat. No.: B590974

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For drug development professionals, researchers, and scientists, this in-depth technical guide provides a comprehensive overview of **Forchlorfenuron-d5**, including its chemical properties, structure, and its application in analytical methodologies.

Forchlorfenuron-d5 is the deuterated analogue of forchlorfenuron, a synthetic phenylurea derivative that acts as a plant growth regulator.^[1] Due to its isotopic labeling, **Forchlorfenuron-d5** serves as an excellent internal standard for the quantitative analysis of forchlorfenuron residues in various matrices, particularly in food and environmental samples.^[2] Its use in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), allows for accurate and precise quantification by correcting for matrix effects and variations in sample preparation and instrument response.

Core Chemical Information

Forchlorfenuron-d5 is structurally identical to forchlorfenuron, with the exception of five deuterium atoms replacing the hydrogen atoms on the phenyl ring. This isotopic substitution results in a higher molecular weight, which allows for its differentiation from the non-deuterated form in mass spectrometry-based analyses.

Property	Value	Source
Chemical Name	N-(2-Chloro-4-pyridinyl)-N'-(phenyl-d5)urea	[1][2]
Synonyms	1-(2-Chloro-4-pyridyl)-3-(phenyl-d5)urea, CPPU-d5	[1]
CAS Number	1398065-87-6	
Molecular Formula	C ₁₂ H ₅ D ₅ ClN ₃ O	
Molecular Weight	252.71 g/mol	
Appearance	White to off-white crystalline powder	
Purity	Typically ≥98%	
Storage	-20°C for long-term storage	

Chemical Structure

The chemical structure of **Forchlorfenuron-d5** is characterized by a central urea moiety linking a 2-chloropyridine ring and a deuterated phenyl ring.

Caption: Chemical structure of **Forchlorfenuron-d5**.

Experimental Protocols

The primary application of **Forchlorfenuron-d5** is as an internal standard in analytical methods for the determination of forchlorfenuron residues. Below is a representative experimental protocol for the analysis of forchlorfenuron in fruit samples using LC-MS/MS with **Forchlorfenuron-d5** as an internal standard. This protocol is based on established methods for forchlorfenuron analysis, such as the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology.

Objective: To quantify the concentration of forchlorfenuron in a fruit matrix using an internal standard method with **Forchlorfenuron-d5**.

Materials:

- Forchlorfenuron analytical standard
- **Forchlorfenuron-d5** internal standard
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Homogenizer or blender
- Centrifuge
- Vortex mixer
- LC-MS/MS system

Procedure:

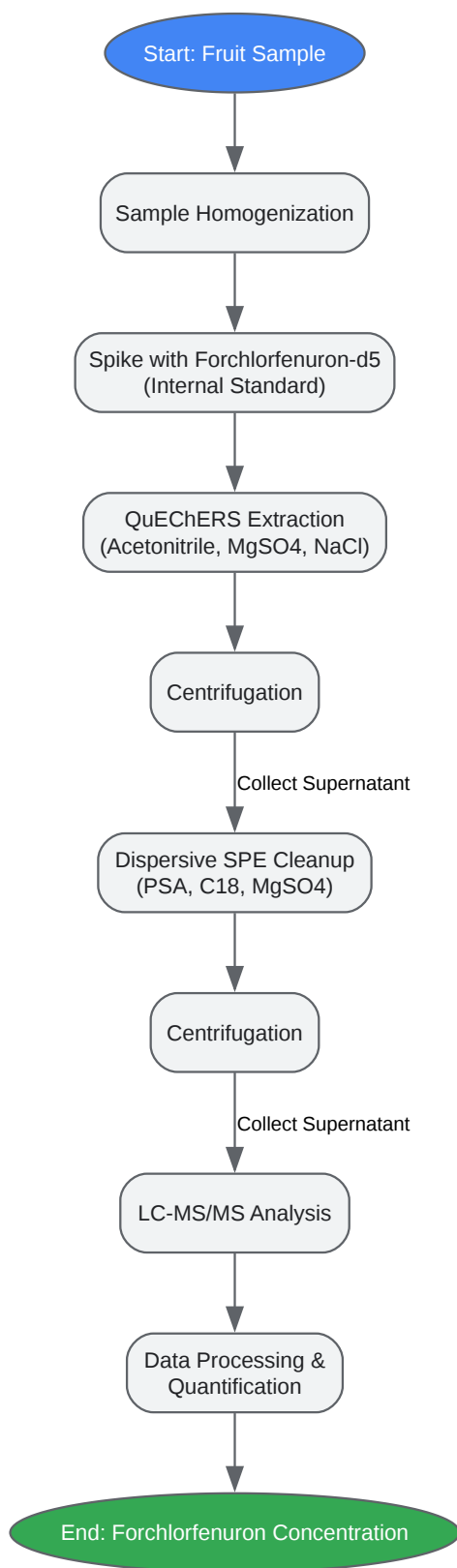
- Standard Preparation:
 - Prepare a stock solution of Forchlorfenuron (1 mg/mL) in methanol.
 - Prepare a stock solution of **Forchlorfenuron-d5** (1 mg/mL) in methanol.
 - From the stock solutions, prepare a series of calibration standards in a suitable solvent (e.g., 90:10 water:acetonitrile with 0.1% formic acid) containing a constant concentration

of **Forchlorfenuron-d5** (e.g., 50 ng/mL) and varying concentrations of Forchlorfenuron (e.g., 1, 5, 10, 50, 100 ng/mL).

- Sample Preparation (QuEChERS):
 - Homogenize a representative portion of the fruit sample (e.g., 10 g) until a uniform consistency is achieved.
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add a known amount of **Forchlorfenuron-d5** internal standard solution (e.g., 50 µL of a 10 µg/mL solution to achieve a final concentration of 50 ng/g).
 - Add 10 mL of acetonitrile.
 - Cap the tube and vortex vigorously for 1 minute.
 - Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
 - Immediately cap and shake vigorously for 1 minute.
 - Centrifuge at ≥3000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer (e.g., 1 mL) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
 - The supernatant is the final extract.
- LC-MS/MS Analysis:
 - Transfer the final extract into an autosampler vial.
 - Inject an appropriate volume (e.g., 5 µL) into the LC-MS/MS system.

- Liquid Chromatography (LC) Conditions (Example):
 - Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6 μ m)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate the analyte from matrix interferences.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40°C
- Mass Spectrometry (MS/MS) Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Monitor the following transitions (precursor ion > product ion):
 - Forchlorfenuron: e.g., m/z 248 > 129
 - **Forchlorfenuron-d5**: e.g., m/z 253 > 134
 - Optimize collision energy and other MS parameters for maximum sensitivity.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of Forchlorfenuron to the peak area of **Forchlorfenuron-d5** against the concentration of Forchlorfenuron.
 - Determine the concentration of Forchlorfenuron in the sample extract from the calibration curve.
 - Calculate the final concentration of Forchlorfenuron in the original fruit sample, taking into account the initial sample weight and any dilution factors.

Logical Workflow for Analytical Method



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Caption: Workflow for Forchlorfenuron quantification.

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References

- 1. researchgate.net [researchgate.net]
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